

Homosalate-d4 Certificate of Analysis: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Homosalate-d4

Cat. No.: B12415707

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the typical data and experimental protocols associated with a Certificate of Analysis (CoA) for **Homosalate-d4**. This deuterated internal standard is crucial for the accurate quantification of homosalate in various matrices, particularly in pharmacokinetic and metabolomic studies. This document outlines the key quality control parameters, analytical methodologies, and the logical workflow involved in the certification of this reference material.

Quantitative Data Summary

The following tables summarize the key quantitative data typically presented in a Certificate of Analysis for **Homosalate-d4**. These values are critical for ensuring the identity, purity, and suitability of the material for its intended use.

Table 1: General Information and Physical Properties

Parameter	Specification
Chemical Name	3,3,5-Trimethylcyclohexyl 2-hydroxybenzoate-d4
Synonyms	Homomenthyl salicylate-d4
Molecular Formula	C ₁₆ H ₁₈ D ₄ O ₃
Molecular Weight	266.37 g/mol
Appearance	Colorless to light yellow liquid
Storage	-20°C for long-term storage

Table 2: Purity and Isotopic Enrichment

Analysis	Method	Result	Acceptance Criteria
Chemical Purity	HPLC	≥99.0%	≥98.0%
Isotopic Enrichment	LC-MS	≥98% (d ₄)	≥98%
Deuterium Incorporation	LC-MS / ¹ H NMR	Consistent with d ₄	Primarily d ₄ with minimal d ₀ -d ₃

Table 3: Identity Confirmation

Analysis	Method	Result	Acceptance Criteria
Structure Confirmation	¹ H NMR	Consistent with the structure of Homosalate-d4	Spectrum matches the reference structure
Mass Confirmation	LC-MS	Consistent with the calculated molecular weight	Observed mass corresponds to the theoretical mass

Experimental Protocols

This section details the methodologies for the key experiments cited in the Certificate of Analysis.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

Objective: To determine the chemical purity of **Homosalate-d4** by separating it from any non-deuterated or other impurities.

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m)

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (optional, for mobile phase modification)
- **Homosalate-d4** sample

Procedure:

- **Sample Preparation:** Accurately weigh approximately 1 mg of **Homosalate-d4** and dissolve it in a suitable solvent (e.g., acetonitrile) to a final concentration of 1 mg/mL.
- **Mobile Phase Preparation:** Prepare a mobile phase, for instance, a gradient of acetonitrile and water. A typical starting condition could be 50:50 acetonitrile:water, ramping to 100% acetonitrile.
- **Chromatographic Conditions:**

- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Column Temperature: 25°C
- UV Detection Wavelength: 306 nm
- Analysis: Inject the sample and record the chromatogram. The purity is calculated based on the area percentage of the main peak relative to the total area of all peaks.

Identity Confirmation by Proton Nuclear Magnetic Resonance (¹H NMR)

Objective: To confirm the chemical structure of **Homosalate-d4** by analyzing the proton signals.

Instrumentation:

- NMR spectrometer (e.g., 400 MHz or higher)

Reagents:

- Deuterated solvent (e.g., Chloroform-d, CDCl₃)
- **Homosalate-d4** sample

Procedure:

- Sample Preparation: Dissolve 5-10 mg of **Homosalate-d4** in approximately 0.7 mL of deuterated solvent in an NMR tube.
- Data Acquisition:
 - Acquire a one-dimensional ¹H NMR spectrum.
 - Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and a sufficient number of scans to achieve a good signal-to-noise ratio.

- **Data Analysis:** Process the spectrum (Fourier transform, phase correction, and baseline correction). The chemical shifts, signal integrations, and coupling patterns are compared to the expected spectrum for **Homosalate-d4**. The absence or significant reduction of signals corresponding to the deuterated positions confirms successful labeling.

Molecular Weight and Isotopic Enrichment Confirmation by Liquid Chromatography-Mass Spectrometry (LC-MS)

Objective: To confirm the molecular weight and determine the isotopic enrichment of **Homosalate-d4**.

Instrumentation:

- LC-MS system with an electrospray ionization (ESI) source and a high-resolution mass analyzer (e.g., TOF or Orbitrap).

Reagents:

- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (for mobile phase)
- **Homosalate-d4** sample

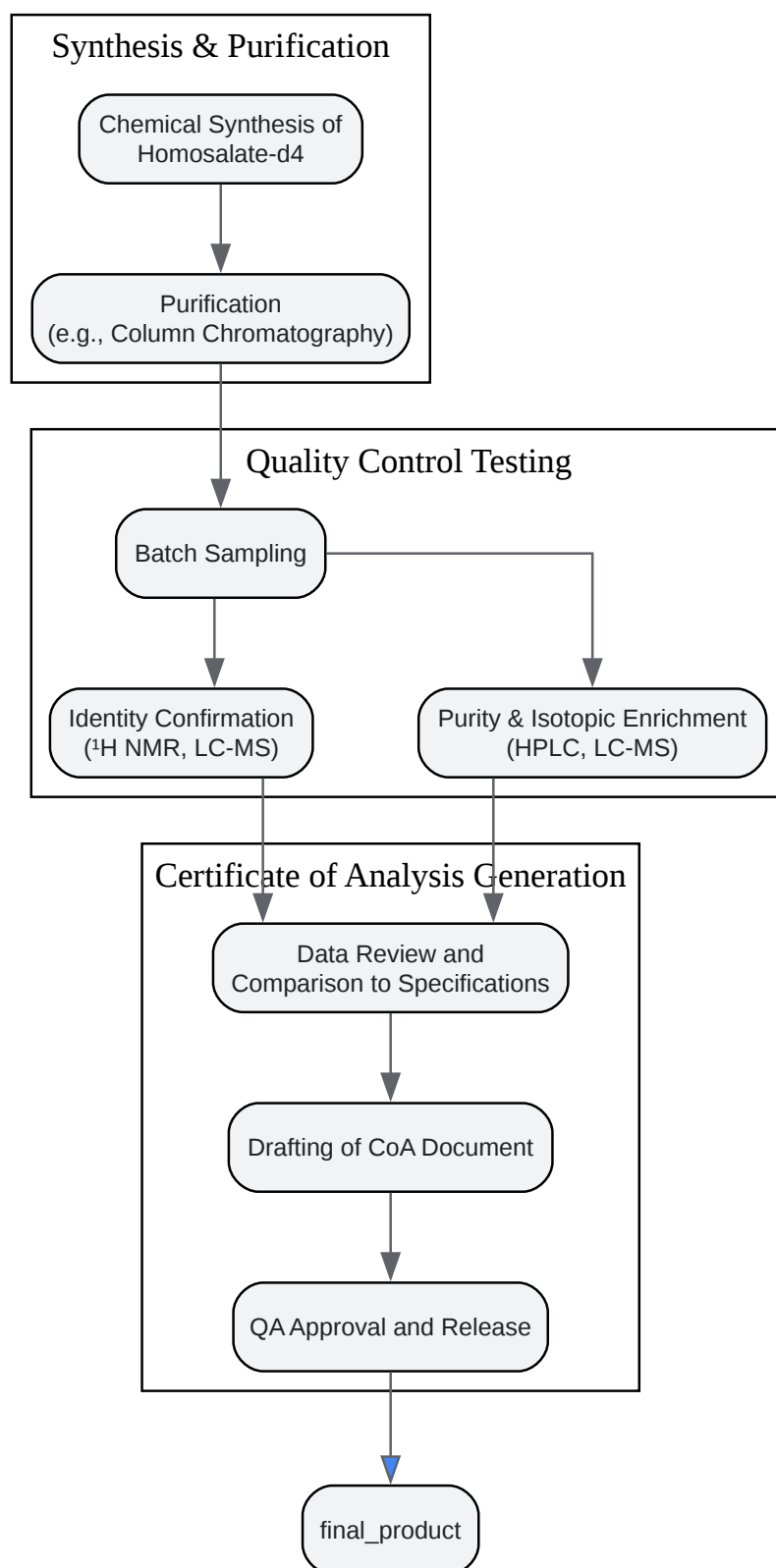
Procedure:

- **Sample Preparation:** Prepare a dilute solution of **Homosalate-d4** (e.g., 10 µg/mL) in the mobile phase.
- **LC Conditions:**
 - Use a short C18 column for rapid elution.
 - A simple isocratic or fast gradient mobile phase of acetonitrile and water with 0.1% formic acid is typically used.

- MS Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), typically in positive ion mode.
 - Mass Range: Scan a range that includes the expected molecular ion (e.g., m/z 100-400).
- Analysis: The mass spectrum will show the molecular ion peak ($[M+H]^+$ or $[M+Na]^+$). The measured mass is compared to the theoretical mass of **Homosalate-d4**. The isotopic distribution is analyzed to confirm the d₄ enrichment and assess the levels of d₀ to d₃ species.^[1]

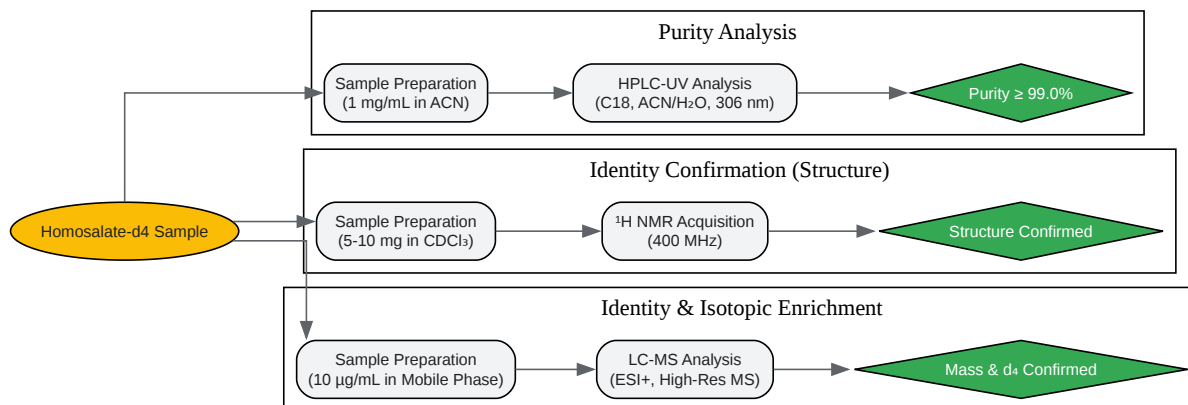
Visualizations

The following diagrams illustrate the logical workflows and relationships involved in the analysis and certification of **Homosalate-d4**.



[Click to download full resolution via product page](#)

Caption: Workflow for the Certification of **Homosalate-d4**.



[Click to download full resolution via product page](#)

Caption: Analytical Workflow for **Homosalate-d4** Characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [resolvemass.ca](https://www.resolvemass.ca) [[resolvemass.ca](https://www.resolvemass.ca)]
- To cite this document: BenchChem. [Homosalate-d4 Certificate of Analysis: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12415707#homosalate-d4-certificate-of-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com